

p-Menthane-3,8-diol CAS number 42822-86-6 information

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

(1R,2S,4R)-2-HydroxyCompound Name:
alpha,alpha,4trimethylcyclohexanemethanol

Cat. No.:
B013438

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An In-depth Technical Guide to p-Menthane-3,8-diol (CAS: 42822-86-6)

Introduction

p-Menthane-3,8-diol (PMD) is a naturally occurring monoterpenoid diol with the chemical formula C₁₀H₂₀O₂.[1] It is the active ingredient in some insect repellents and is also known by the names para-menthane-3,8-diol and menthoglycol.[1][2] PMD is found in the essential oil of Corymbia citriodora (formerly Eucalyptus citriodora), commonly known as lemon eucalyptus.[2] While the natural oil contains low concentrations of PMD (1-2%), a refined version, known as Oil of Lemon Eucalyptus (OLE) or Citriodiol®, can contain up to 70% PMD.[2] Due to its efficacy, which has been shown to be comparable to DEET, PMD is recognized as a biopesticide and a viable alternative to synthetic insect repellents.[3][4] It is registered with various regulatory agencies, including the U.S. Environmental Protection Agency (EPA) and the European Chemicals Agency (ECHA).[4][5]

Chemical and Physical Properties

p-Menthane-3,8-diol is a colorless compound with a faint, minty, herbaceous, and eucalyptus-like odor.[5] It has a cooling sensation on the skin, reported to be approximately 9.5 times more powerful than (-)-menthol.[5] The molecule has three stereocenters, allowing for eight possible stereoisomers.[2] Commercial PMD is typically a complex mixture of these isomers.[2] The cis isomer is noted to be more active as an insect repellent than the trans isomer.[6]



Table 1: Physical and Chemical Properties of p-Menthane-3,8-diol

Property	Value	Source
CAS Number	42822-86-6	
Molecular Formula	C10H20O2	[6]
Molecular Weight	172.26 g/mol	
Appearance	White crystals or colorless viscous liquid	[7][8]
Melting Point	34-35 °C or 82-83 °C (varies by source)	[5][7]
Boiling Point	266-268 °C	[7]
Density	0.976 - 0.982 g/cm3 at 25 °C	[7]
Vapor Pressure	0.001 mmHg at 25 °C (estimated)	[7]
Flash Point	120 °C (248 °F)	[7]
Solubility	Slightly soluble in water; soluble in alcohol and oils	[6][7]
logP (o/w)	1.374 (estimated)	[7]

Synthesis of p-Menthane-3,8-diol Synthesis from Citronellal via Acid Catalysis

A common and efficient method for synthesizing p-menthane-3,8-diol is through the acid-catalyzed cyclization of citronellal.[9] This process can be performed using various acid catalysts, including sulfuric acid and lignin-derived carbon acid catalysts.[9][10]

Experimental Protocol (Sulfuric Acid Method):[9]

 Reaction Setup: A 0.25 wt% aqueous solution of sulfuric acid is heated to 55 °C in a roundbottomed flask with stirring.

Foundational & Exploratory



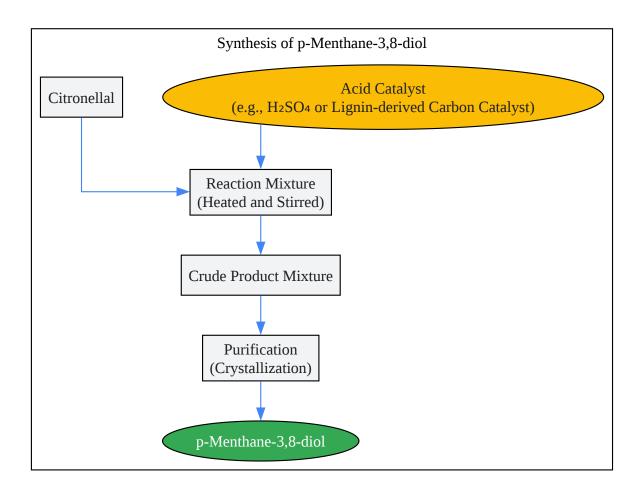


- Addition of Citronellal: (+)-Citronellal is added dropwise to the heated acid solution over a period of 1 hour.
- Reaction: The reaction mixture is maintained at 55 °C for 10 hours. This typically results in a high conversion of citronellal (around 99%) with a selectivity for p-menthane-3,8-diols of approximately 92%.
- Quenching: The reaction is quenched by the addition of a 25 wt% aqueous sodium hydroxide solution.
- Extraction: n-Heptane is added to the mixture to extract the organic products. The organic layer is separated and washed with water.
- Purification: The organic solution is refluxed to azeotropically remove water. The solution is then cooled to -50 °C and stirred for 20 hours to induce crystallization.
- Isolation: The crystalline p-menthane-3,8-diol is isolated by filtration, yielding a product of high purity.

Experimental Protocol (Lignin-Derived Carbon Acid Catalyst Method):[10]

A more sustainable approach involves the use of a carbon acid catalyst derived from alkaline lignin. In this method, the conversion of (±)-citronellal can reach as high as 97% with a PMD yield of 86% when using a catalyst prepared by pyrolyzing alkaline lignin at 500 °C. This method highlights the potential for using waste products from the pulp and paper industry as a source for catalysts.[10]





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Synthesis workflow for p-Menthane-3,8-diol from citronellal.

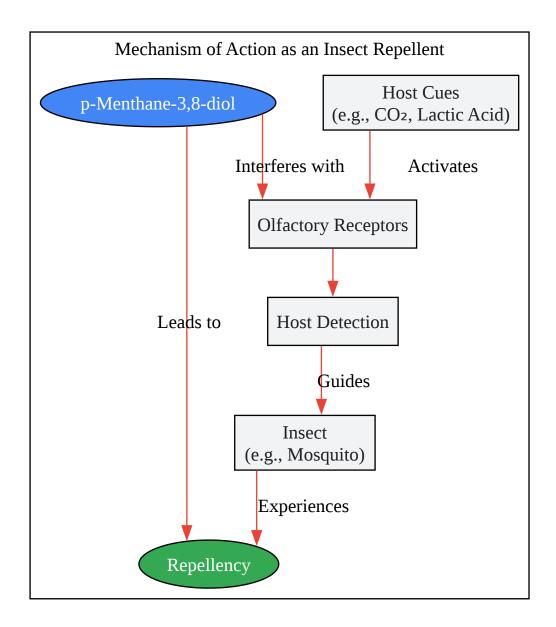
Mechanism of Action as an Insect Repellent

p-Menthane-3,8-diol functions as an effective insect repellent through a multi-faceted mechanism that primarily involves interfering with the sensory perception of insects.[11][12]

- Olfactory Disruption: PMD emits a strong, distinct odor that is unpleasant to insects, acting
 as a deterrent and creating a protective barrier when applied to skin or clothing.[12]
- Sensory Receptor Interference: Beyond its odor, PMD directly interferes with the sensory receptors of insects, disrupting their ability to locate a host.[4][11] This confusion of their



sensory mechanisms makes it difficult for them to detect chemical cues from humans and animals.[11]



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Proposed mechanism of action for p-Menthane-3,8-diol as an insect repellent.

Applications

The primary application of p-menthane-3,8-diol is as an active ingredient in insect repellents.[5] It is effective against a variety of insects, including mosquitoes and ticks, and is used in



products designed to protect against insect-borne diseases like malaria and dengue fever.[11] [12]

Beyond its use as an insect repellent, PMD has several other applications:

- Fragrance and Flavor: Due to its pleasant, lemon-like scent, PMD is used in the fragrance and flavor industry to enhance the aroma of perfumes, soaps, lotions, and household cleaning products.[12] It can also be used to impart a refreshing, citrusy taste to food and beverages.[12]
- Personal Care Products: PMD possesses antimicrobial properties, which makes it a useful ingredient in personal care products such as shampoos, conditioners, and body washes.[11]
 [12] It can help inhibit the growth of bacteria and fungi.[11]
- Cooling Agent: PMD provides a cooling sensation on the skin, similar to menthol, making it a suitable ingredient for topical formulations designed to soothe skin irritations.[6][7]

Safety and Regulation

p-Menthane-3,8-diol is generally considered safe for topical use on human skin and is recommended by health authorities as an effective insect repellent.[4][12] Safety data indicate low toxicity and minimal skin irritation when used as directed.[4] It is approved for use on children over three years old.[4]

Regulatory bodies that have approved or registered PMD include:

- U.S. Environmental Protection Agency (EPA): Registered as a "biopesticide repellent".[3]
- U.S. Centers for Disease Control and Prevention (CDC): Recommends PMD as an effective insect repellent.[4]
- European Biocidal Products Regulation (BPR): Notified under its generic name "PMD rich botanic oil".[2]
- Canada's Pest Management Regulatory Agency: Registered under the generic name "PMD and related oil of lemon eucalyptus compounds".[2]



It is important to note that while PMD has a good safety profile, some safety data sheets indicate it can be a skin and eye irritant.[13] As with any chemical, it is essential to handle PMD with appropriate care and follow safety guidelines.

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- To cite this document: BenchChem. [p-Menthane-3,8-diol CAS number 42822-86-6 information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013438#p-menthane-3-8-diol-cas-number-42822-86-6-information]



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